

Application Notes and Protocols for Utilizing the ADOS in Longitudinal Autism Research

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Compound of Interest

Compound Name: ADOS

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These application notes provide a comprehensive guide for incorporating the Autism Diagnostic Observation Schedule (**ADOS**) into longitudinal autism research. Adherence to these protocols is crucial for ensuring data integrity, comparability across time points, and the overall validity of study findings.

Introduction to ADOS in Longitudinal Research

The Autism Diagnostic Observation Schedule, Second Edition (**ADOS-2**) is a semi-structured, standardized assessment of communication, social interaction, play, and restricted and repetitive behaviors.[1] While originally designed for diagnostic purposes, its use has expanded into tracking symptom severity and developmental trajectories in longitudinal research studies. [2][3]

A key challenge in longitudinal autism research is the developmental changes in participants, particularly in their language abilities, which can necessitate a change in the **ADOS-2** module used over time.[4] To address this, the Calibrated Severity Score (CSS) was developed. The CSS provides a standardized metric of autism symptom severity that is less influenced by age and language level compared to raw scores, allowing for more reliable comparisons across different modules and time points.[4][5][6]

Data Presentation: Longitudinal ADOS-2 CSS Data

The following tables summarize quantitative data from longitudinal studies that have utilized the **ADOS-2** and its Calibrated Severity Score to track changes in autism symptom severity over time. These examples illustrate different patterns of symptom trajectory.

Table 1: Trajectory Classes of **ADOS** Calibrated Severity Scores (CSS) in Children with ASD[2]
[7]

| Trajectory Class | Percentage of Participants | Description of CSS Trajectory |
|------------------------------|--|---|
| Persistent High Severity | >80% (in some studies) | Consistently high ADOS CSS over several years. |
| Persistent Moderate Severity | Stable, moderate levels of ADOS CSS over time. | |
| Improving | Small proportion | Decrease in ADOS CSS over time, indicating a reduction in symptom severity. |
| Worsening | Small proportion | Increase in ADOS CSS over time, indicating an increase in symptom severity. |

Table 2: Changes in **ADOS-2** CSS Over a Three-Year Follow-Up in Children with ASD[3]

| ADOS-2 CSS Trajectory | Percentage of Children |
|-----------------------|------------------------|
| Decreased Severity | 29.1% |
| Increased Severity | 21.9% |
| Stable High Severity | 34.4% |
| Stable Low Severity | 14.6% |

Table 3: Mean **ADOS** Raw Scores and Calibrated Severity Scores by Age and Language Level[4]

| Age/Language Group | N | Mean Raw Total Score (SD) | Mean Calibrated Severity Score (SD) |
|-----------------------------|-----|---------------------------|-------------------------------------|
| Module 1, No Words, Age 2 | 203 | 20.13 (4.83) | 7.29 (2.11) |
| Module 1, No Words, Age 3 | 162 | 19.16 (5.22) | 6.84 (2.29) |
| Module 1, Some Words, Age 2 | 100 | 17.50 (5.60) | 6.78 (2.36) |
| Module 1, Some Words, Age 3 | 114 | 16.55 (5.42) | 6.35 (2.22) |
| Module 2, Age < 5 | 288 | 13.91 (5.49) | 5.96 (2.25) |
| Module 2, Age >= 5 | 240 | 14.70 (5.42) | 6.20 (2.23) |
| Module 3 | 600 | 11.23 (5.08) | 5.86 (2.19) |

Note: This table, adapted from Gotham et al. (2009), illustrates how raw scores can vary significantly by module and age, while CSS provides a more consistent metric.

Experimental Protocols

Longitudinal Study Workflow

This protocol outlines the key steps for conducting a longitudinal study using the **ADOS-2**.

Protocol 1: Overall Longitudinal Study Workflow

- Participant Recruitment and Baseline Assessment:
 - Recruit a well-defined cohort of participants.
 - Conduct a comprehensive baseline assessment including the **ADOS-2**, cognitive testing, and adaptive behavior measures.
 - A trained and research-reliable examiner must administer the **ADOS-2**.

- Follow-Up Assessments:
 - Schedule follow-up assessments at predetermined intervals (e.g., annually, biennially).
 - At each time point, re-assess participants using a consistent battery of tests, including the **ADOS-2**.
 - The choice of **ADOS-2** module should be based on the participant's current expressive language level.^[1]
- Maintaining Inter-Rater Reliability:
 - All examiners must be trained to research reliability on the **ADOS-2**.
 - Implement a plan for maintaining reliability throughout the study. This should include regular consensus scoring of a subset of administrations (e.g., 10-20% of videos) by multiple reliable examiners to prevent "rater drift."
- Data Management and Analysis:
 - Score all **ADOS-2** administrations and calculate both raw scores and Calibrated Severity Scores (CSS).
 - Enter data into a secure database.
 - Utilize appropriate statistical methods for longitudinal data analysis to model trajectories of **ADOS** CSS over time.

Detailed Protocol for Longitudinal **ADOS-2** Administration

Protocol 2: **ADOS-2** Administration and Scoring in a Longitudinal Context

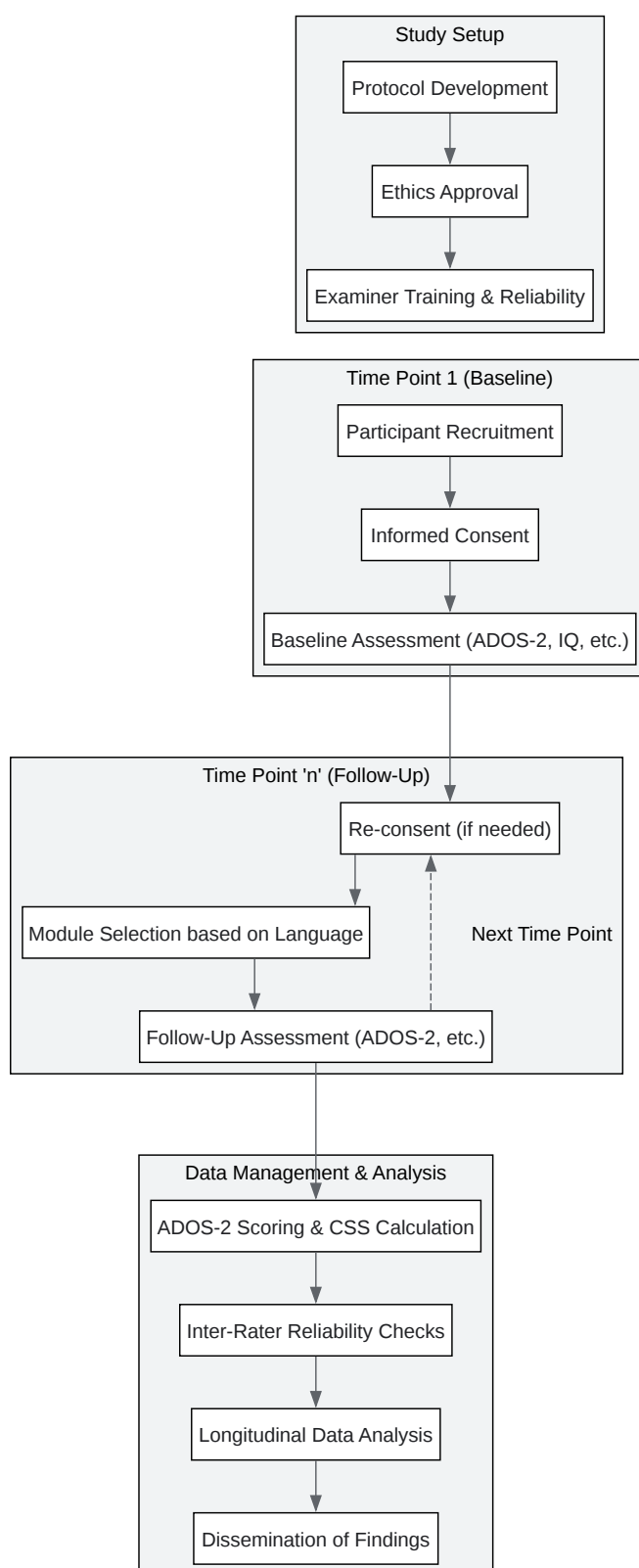
- Examiner Training and Reliability:
 - All examiners must complete a certified **ADOS-2** training workshop.

- To achieve research reliability, examiners must demonstrate high levels of agreement (typically $\geq 80\%$) with a certified trainer on the administration and coding of all **ADOS-2** modules.
- Establish a system for ongoing reliability checks within the research team.
- Module Selection at Each Time Point:
 - At each assessment point, determine the most appropriate **ADOS-2** module based on the participant's expressive language skills.
 - Toddler Module: For children 12-30 months of age.
 - Module 1: For children 31 months and older who use single words or are nonverbal.
 - Module 2: For children who use phrase speech but are not yet fluent.
 - Module 3: For verbally fluent children and young adolescents.
 - Module 4: For verbally fluent older adolescents and adults.
 - Document the rationale for module selection at each time point.
- Standardized Administration:
 - Administer the **ADOS-2** in a quiet, controlled environment with minimal distractions.
 - Strictly adhere to the standardized administration and coding procedures outlined in the **ADOS-2** manual.
 - Video record all administrations to allow for later review and reliability coding.
- Scoring and Data Entry:
 - Score the **ADOS-2** protocol immediately following the administration.
 - A second, independent, and reliable coder should score a percentage of the video-recorded administrations to ensure ongoing inter-rater reliability.

- Enter the raw scores and calculate the Calibrated Severity Scores (CSS) for Social Affect (SA), Restricted and Repetitive Behaviors (RRB), and Total.
- Record all scores in the study's database.

Visualizations

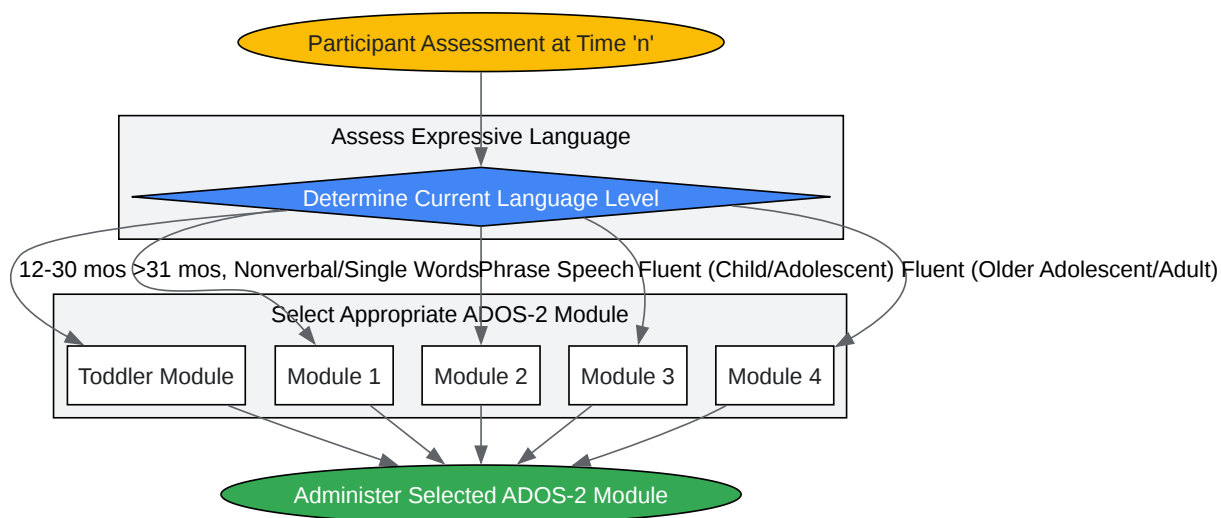
Experimental Workflow



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Caption: Workflow for a longitudinal autism research study utilizing the **ADOS-2**.

Logical Relationship for ADOS Module Selection Over Time



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Caption: Decision-making process for selecting the appropriate **ADOS-2** module at each time point.

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